

Application Notes: Determination of Phosphate in Food Matrices Using Ammonium Citrate Tribasic

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Compound of Interest

Compound Name: *Ammonium citrate tribasic*

Cat. No.: *B12063554*

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Introduction

The determination of phosphate content in food products is crucial for nutritional labeling, quality control, and ensuring compliance with regulatory standards. Phosphates are naturally present in many foods and are also used as additives for functions such as moisture retention, emulsification, and leavening. **Ammonium citrate tribasic**, along with other citrate salts, plays a significant role in classical and instrumental methods for phosphate analysis. It primarily functions as a complexing agent to prevent the interference of multivalent cations (e.g., Ca^{2+} , Mg^{2+} , Fe^{3+}) that can precipitate with phosphate, leading to inaccurate results. These application notes provide detailed protocols for the gravimetric and spectrophotometric determination of phosphate in food, highlighting the application of citrate compounds.

Method 1: Gravimetric Determination of Phosphate in Meat Products

This method is adapted from the official USDA FSIS procedure (CLG-PHS1.01) and involves the precipitation of phosphate as quinolinium phosphomolybdate. Citric acid, a component of

the precipitating reagent, acts as a sequestering agent to prevent interference from other minerals.

Experimental Protocol

1. Reagent Preparation: Quimociac Reagent

- Dissolve 70 g of sodium molybdate dihydrate in 150 mL of deionized water.
- In a separate beaker, dissolve 60 g of citric acid monohydrate in a mixture of 85 mL of concentrated nitric acid and 150 mL of deionized water. Cool the solution.
- Gradually, and with stirring, add the sodium molybdate solution to the citric acid-nitric acid solution.
- In a third beaker, dissolve 5 mL of synthetic quinoline in a mixture of 35 mL of concentrated nitric acid and 100 mL of deionized water.
- Slowly add the quinoline solution to the molybdate-citrate solution, mix well, and let it stand for 24 hours.
- Filter the solution, add 280 mL of acetone, and dilute to 1 L with deionized water. Store in a polyethylene or dark glass bottle.

2. Sample Preparation (Wet Ashing)

- Accurately weigh 2.0 ± 0.1 g of a homogenized food sample (e.g., processed meat) into a 200 mL flask.
- Add 5 mL of concentrated hydrochloric acid and 30 mL of concentrated nitric acid to the flask in a fume hood.
- Gently heat the flask on a hot plate until the solution volume is reduced to approximately 15 mL. Do not allow the sample to boil to dryness.
- Cool the flask and dilute the digest to a known volume (e.g., 100 mL) with deionized water.

3. Precipitation and Gravimetric Analysis

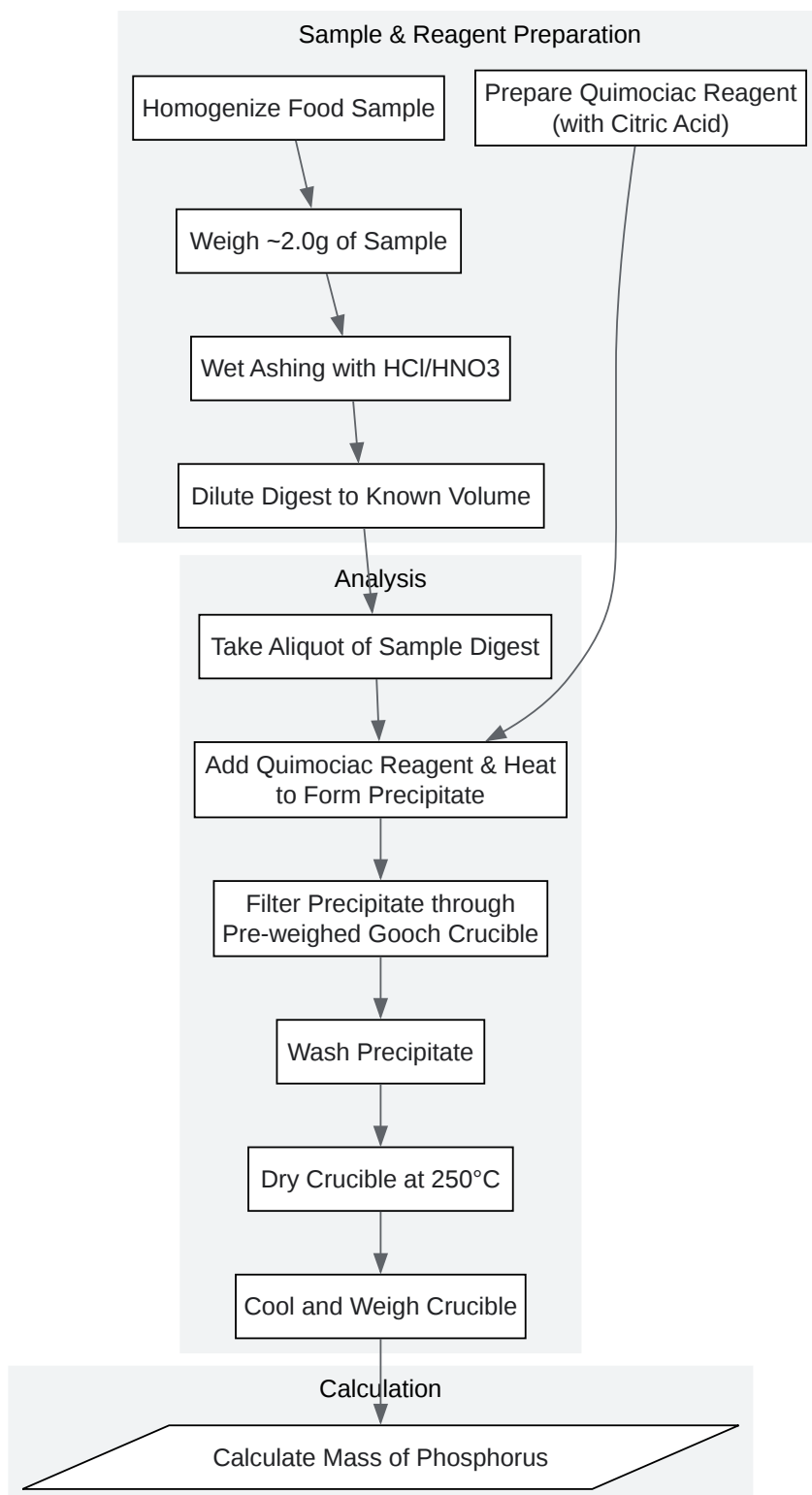
- Pipette a suitable aliquot of the diluted sample digest into a 250 mL beaker.
- Add 50 mL of the Quimociac reagent, cover with a watch glass, and heat to boiling on a hot plate until a precipitate forms and the supernatant becomes clear.
- Cool the beaker to room temperature.
- Prepare a Gooch crucible with a glass fiber filter, dry it at 250°C for 30 minutes, cool in a desiccator, and weigh.
- Filter the precipitate under vacuum through the pre-weighed Gooch crucible.
- Wash the precipitate five times with 25 mL portions of deionized water.
- Dry the crucible and its contents at 250°C for 30 minutes.
- Cool the crucible in a desiccator and weigh. The difference in mass corresponds to the quinolinium phosphomolybdate precipitate.

4. Calculation

- The mass of phosphorus in the sample can be calculated using the following formula:
 - $\text{Mass of P} = \text{Mass of Precipitate} \times 0.01400$
 - (The conversion factor 0.01400 is derived from the molecular weights of phosphorus and quinolinium phosphomolybdate).

Experimental Workflow: Gravimetric Method

Gravimetric Phosphate Determination Workflow



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Caption: Workflow for gravimetric phosphate analysis.

Method 2: Spectrophotometric Determination of Phosphate

This method is based on the reaction of orthophosphate with ammonium molybdate in an acidic medium to form a phosphomolybdate complex. This complex is then reduced by an agent like ascorbic acid or hydrazine sulfate to form a stable, intensely colored "molybdenum blue" complex.^[1] The absorbance of this blue solution is directly proportional to the phosphate concentration. **Ammonium citrate tribasic** can be used during sample preparation to complex interfering ions, ensuring that only phosphate reacts with the molybdate reagent.

Experimental Protocol

1. Reagent Preparation

- **Ammonium Molybdate Solution (4%)**: Dissolve 4 g of ammonium molybdate tetrahydrate in 100 mL of deionized water. Store in a plastic bottle at 4°C.
- **Reducing Agent (0.1 M Ascorbic Acid)**: Dissolve 1.8 g of ascorbic acid in 100 mL of deionized water. This solution is stable for about a week if stored at 4°C.
- **Sulfuric Acid Solution (5 N)**: Carefully add 139 mL of concentrated sulfuric acid to approximately 800 mL of deionized water, cool, and dilute to 1 L.
- **Ammonium Citrate Tribasic Solution (10% w/v)**: Dissolve 10 g of **ammonium citrate tribasic** in 100 mL of deionized water. This solution is used to treat the sample digest if interference from metal ions is expected.
- **Standard Phosphate Solution (50 mg/L P)**: Dissolve 0.2197 g of anhydrous potassium dihydrogen phosphate (KH_2PO_4), previously dried at 105°C for 1 hour, in deionized water and dilute to 1 L. Prepare working standards by diluting this stock solution.

2. Sample Preparation

- Prepare a sample digest using wet ashing as described in the gravimetric method (Section 1.2).
- If necessary, neutralize the acidic digest with sodium hydroxide solution.

- To an aliquot of the neutralized digest, add 5 mL of the 10% **ammonium citrate tribasic** solution and mix well. This step chelates interfering metal ions.
- Dilute the treated sample to a known volume with deionized water.

3. Color Development and Measurement

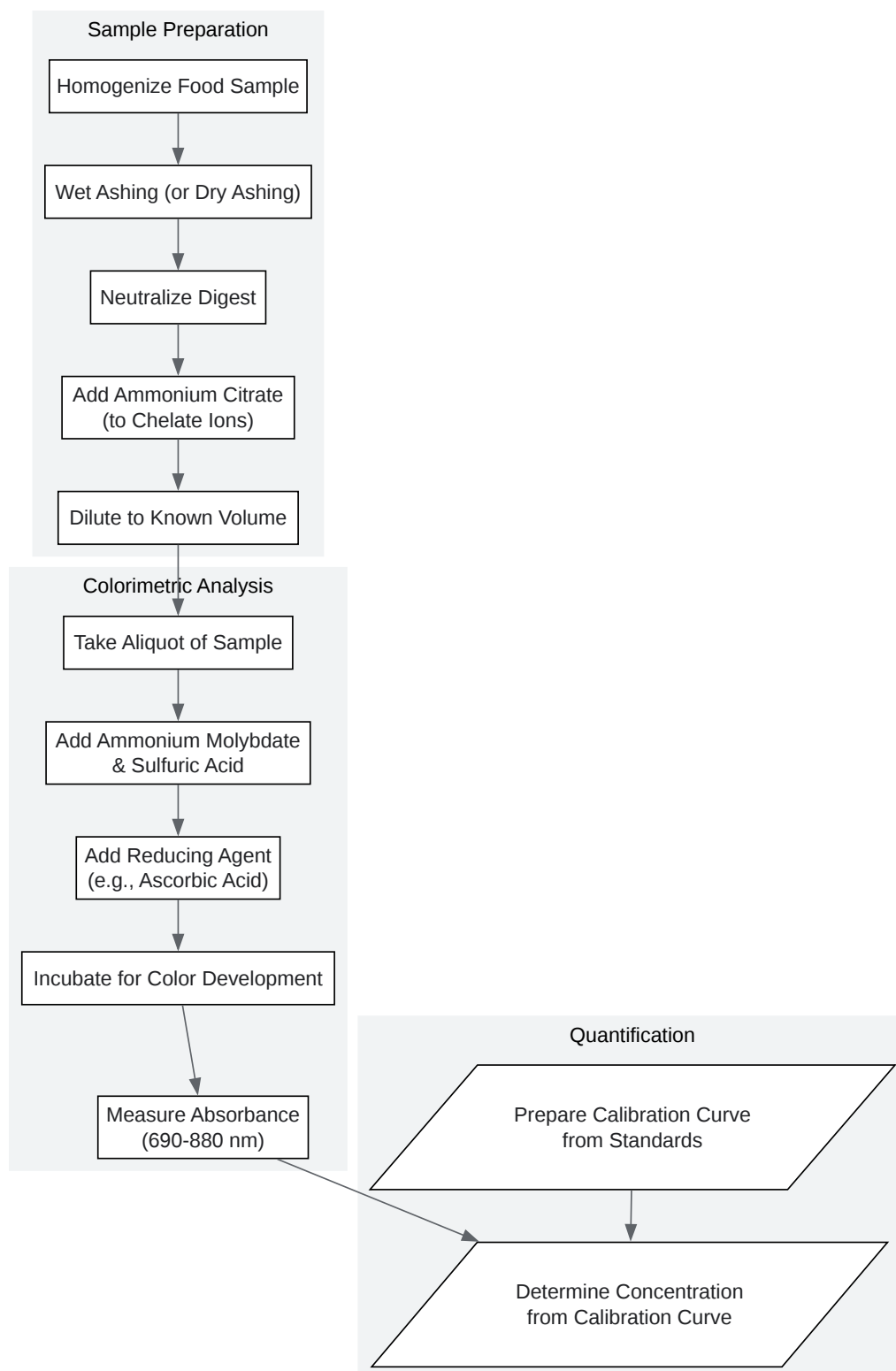
- Pipette an aliquot (e.g., 10 mL) of the prepared sample solution into a 50 mL volumetric flask.
- Add 2.0 mL of the ammonium molybdate solution and mix.
- Add 5.0 mL of the 5 N sulfuric acid and mix.[\[1\]](#)
- Add 1.0 mL of the ascorbic acid (or hydrazine sulfate) solution and dilute to the 50 mL mark with deionized water.[\[1\]](#)
- Allow the solution to stand for 30 minutes for color development.
- Measure the absorbance of the solution at a wavelength between 690 nm and 880 nm (the optimal wavelength may vary depending on the reducing agent used) against a reagent blank.[\[1\]](#)

4. Calibration and Calculation

- Prepare a series of working standards (e.g., 0, 0.5, 1.0, 2.0, 4.0 mg/L P) from the standard phosphate solution.
- Treat the standards with the color-developing reagents in the same manner as the samples.
- Plot a calibration curve of absorbance versus phosphate concentration.
- Determine the phosphate concentration in the sample from the calibration curve and account for any dilution factors.

Experimental Workflow: Spectrophotometric Method

Spectrophotometric Phosphate Determination Workflow

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References

- 1. jurnal.uns.ac.id [jurnal.uns.ac.id]
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